

Ethoxycyclopentane: A Green Chemistry Perspective for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethoxycyclopentane

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An In-depth Technical Guide

The imperative to integrate green chemistry principles into chemical research and manufacturing has driven the exploration of safer, more sustainable alternatives to conventional solvents and reagents. **Ethoxycyclopentane**, a lesser-known ether, presents potential as a green solvent. This technical guide provides a comprehensive overview of the green chemistry aspects of **ethoxycyclopentane**, including its synthesis, physicochemical properties, and potential environmental impact, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Solvent Properties

A thorough understanding of a solvent's physical and chemical properties is crucial for its application. The following table summarizes the key properties of **ethoxycyclopentane**.

Property	Value	Source
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Density	0.86 g/cm ³	[2]
Boiling Point	128.9 °C at 760 mmHg	[2]
Flash Point	21.5 °C	-
Computed Properties		
XLogP3	1.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	2	[1]
Exact Mass	114.104465066 Da	[1]
Monoisotopic Mass	114.104465066 Da	[1]
Topological Polar Surface Area	9.2 Å ²	[1]
Heavy Atom Count	8	[1]
Complexity	55.4	[1]

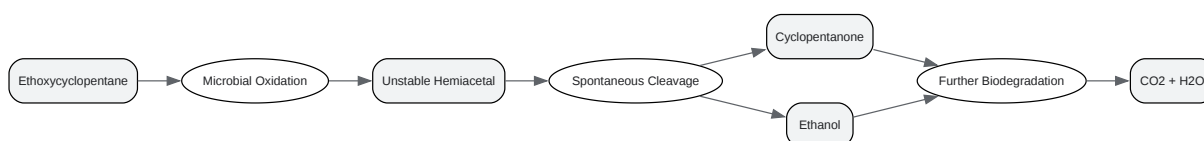
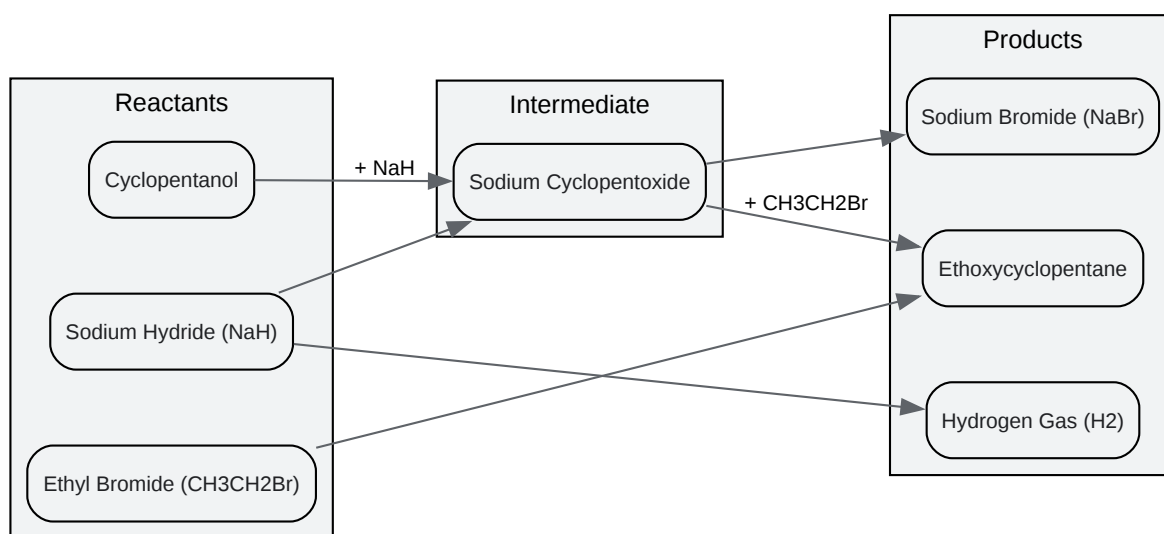
Note: The flash point is listed without a direct citation as it is a commonly available piece of safety information for chemicals. The computed properties are derived from computational models and provide valuable insights into the molecule's behavior.[1]

Green Synthesis of Ethoxycyclopentane

The most viable and commonly cited method for the synthesis of **ethoxycyclopentane** is the Williamson ether synthesis.[3] This method aligns with green chemistry principles by offering a potentially high atom economy and the possibility of using bio-based starting materials.

Synthesis Pathway: Williamson Ether Synthesis

The Williamson ether synthesis involves the reaction of an alkoxide with a primary alkyl halide. In the case of **ethoxycyclopentane**, this involves the reaction of sodium cyclopentoxide with an ethyl halide (e.g., ethyl bromide or ethyl iodide).



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